

# Measuring CCL27 Levels in Human Serum and Plasma: Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: CCL27

Cat. No.: B1577586

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

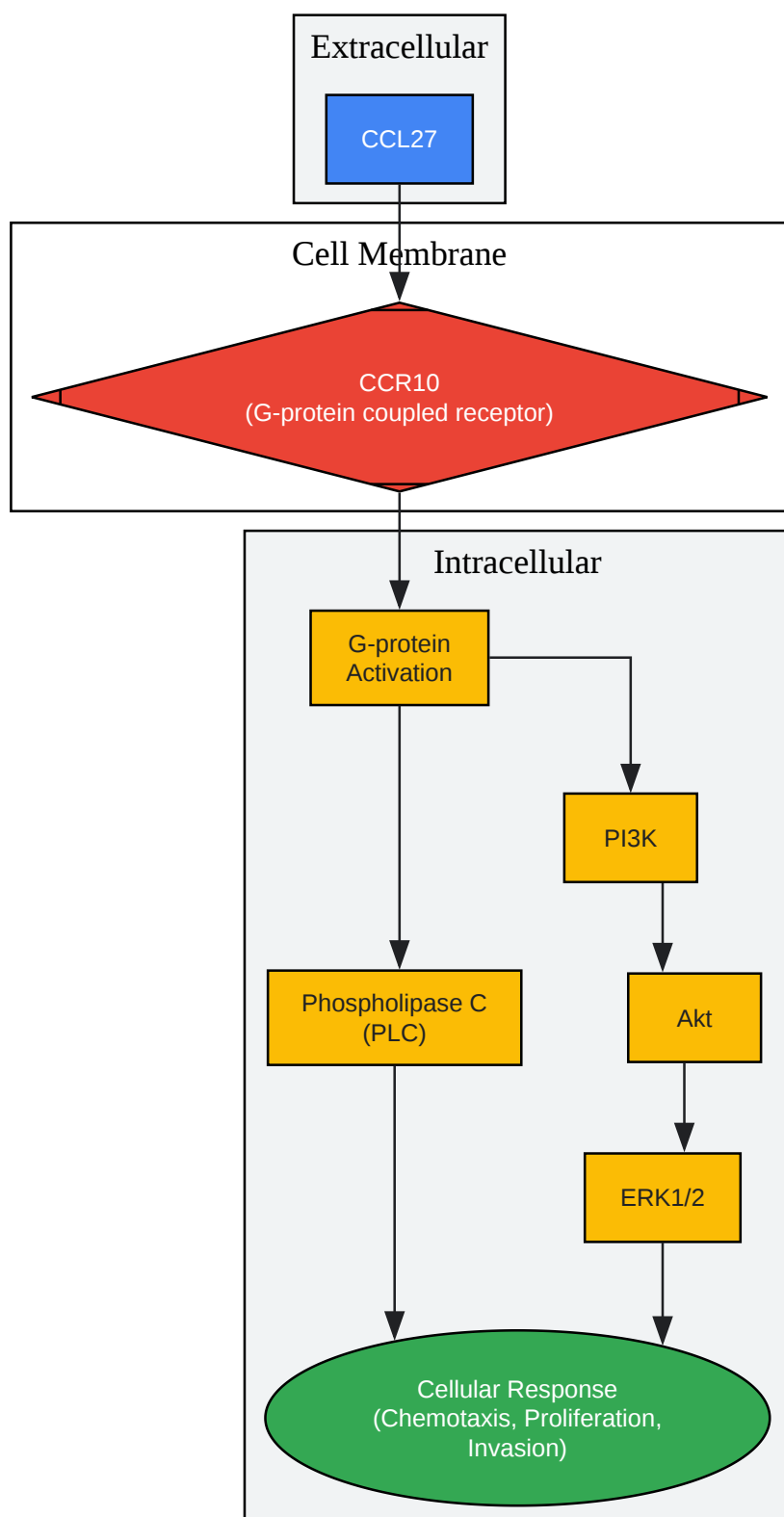
## Introduction

Chemokine (C-C motif) ligand 27 (**CCL27**), also known as cutaneous T-cell-attracting chemokine (CTACK), is a key chemokine primarily expressed by keratinocytes in the skin. It plays a pivotal role in T-cell mediated skin inflammation by binding to its receptor, CCR10, which is expressed on skin-homing memory T-cells. The **CCL27**/CCR10 axis is implicated in the pathogenesis of various inflammatory skin diseases such as atopic dermatitis and psoriasis, and is also an area of interest in oncology for its role in tumor migration and immune escape. Accurate and reproducible measurement of **CCL27** levels in human serum and plasma is crucial for understanding its physiological and pathological roles, for biomarker discovery, and for monitoring therapeutic interventions.

This document provides detailed application notes and protocols for the quantification of human **CCL27** in serum and plasma samples using the Enzyme-Linked Immunosorbent Assay (ELISA) method.

## Signaling Pathway and Experimental Workflow

The interaction of **CCL27** with its receptor CCR10 initiates a cascade of intracellular signaling events, leading to cellular responses such as chemotaxis, proliferation, and invasion. A simplified representation of this pathway and a general workflow for **CCL27** measurement are provided below.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Measuring CCL27 Levels in Human Serum and Plasma: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1577586#measuring-ccl27-levels-in-human-serum-and-plasma\]](https://www.benchchem.com/product/b1577586#measuring-ccl27-levels-in-human-serum-and-plasma)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)